

# Application Notes and Protocols: 4-Bromoquinolin-6-ol in Medicinal Chemistry

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## Compound of Interest

Compound Name: 4-Bromoquinolin-6-ol

Cat. No.: B3030181

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## Introduction: The Quinoline Scaffold as a Cornerstone in Drug Discovery

The quinoline scaffold is a privileged heterocyclic system in medicinal chemistry, forming the structural core of numerous natural products and synthetic compounds with a broad spectrum of biological activities. Its rigid bicyclic structure provides a template for the spatial orientation of functional groups, enabling precise interactions with biological targets. Within this class of compounds, **4-Bromoquinolin-6-ol** and its derivatives have emerged as versatile intermediates and pharmacophores in the development of novel therapeutic agents. This technical guide provides an in-depth overview of the applications of **4-Bromoquinolin-6-ol** in medicinal chemistry, complete with detailed synthetic protocols and methodologies for biological evaluation.

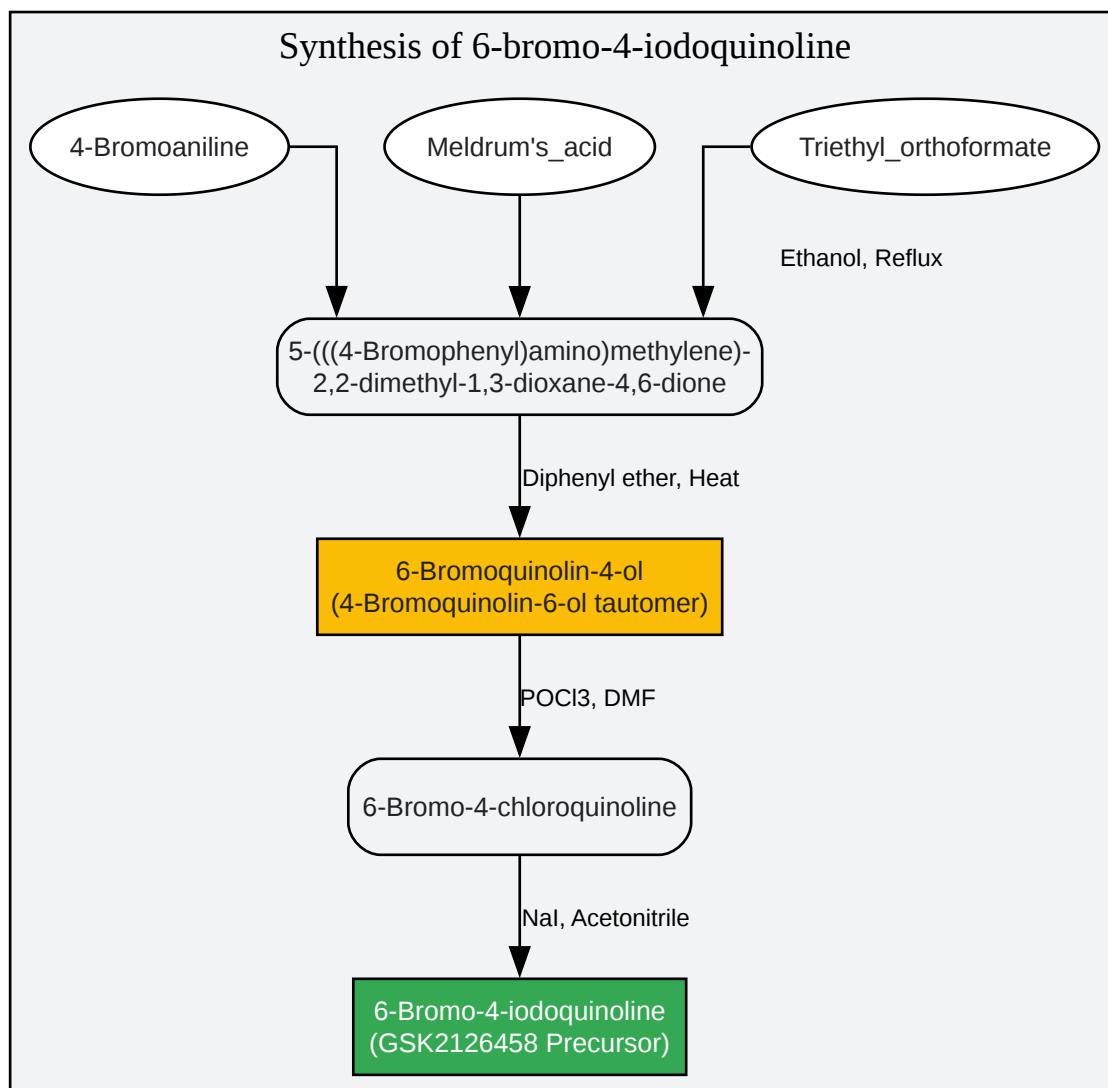
A critical aspect of the chemistry of **4-Bromoquinolin-6-ol** is its existence in a tautomeric equilibrium with its more stable keto form, 6-bromoquinolin-4(1H)-one. Spectroscopic and crystallographic studies have shown that in both solid and solution states, the keto-form is predominantly favored.<sup>[1][2][3][4][5]</sup> This guide will address both tautomeric forms, with a focus on the applications stemming from the synthetically versatile 6-bromoquinolin-4(1H)-one.

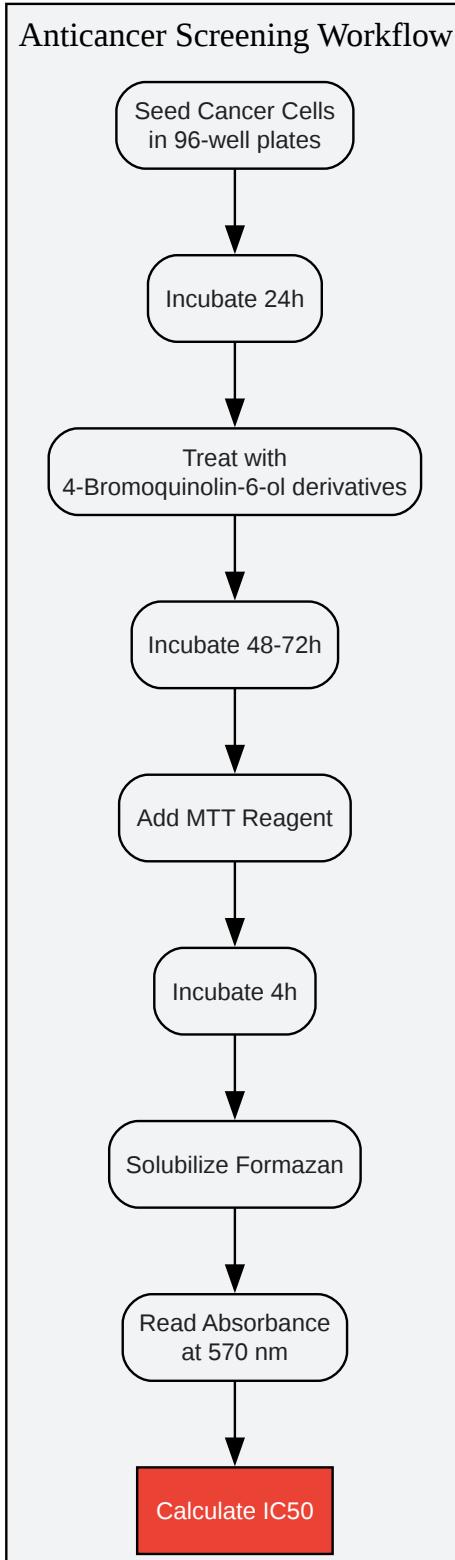
## Synthetic Applications: A Gateway to Complex Bioactive Molecules

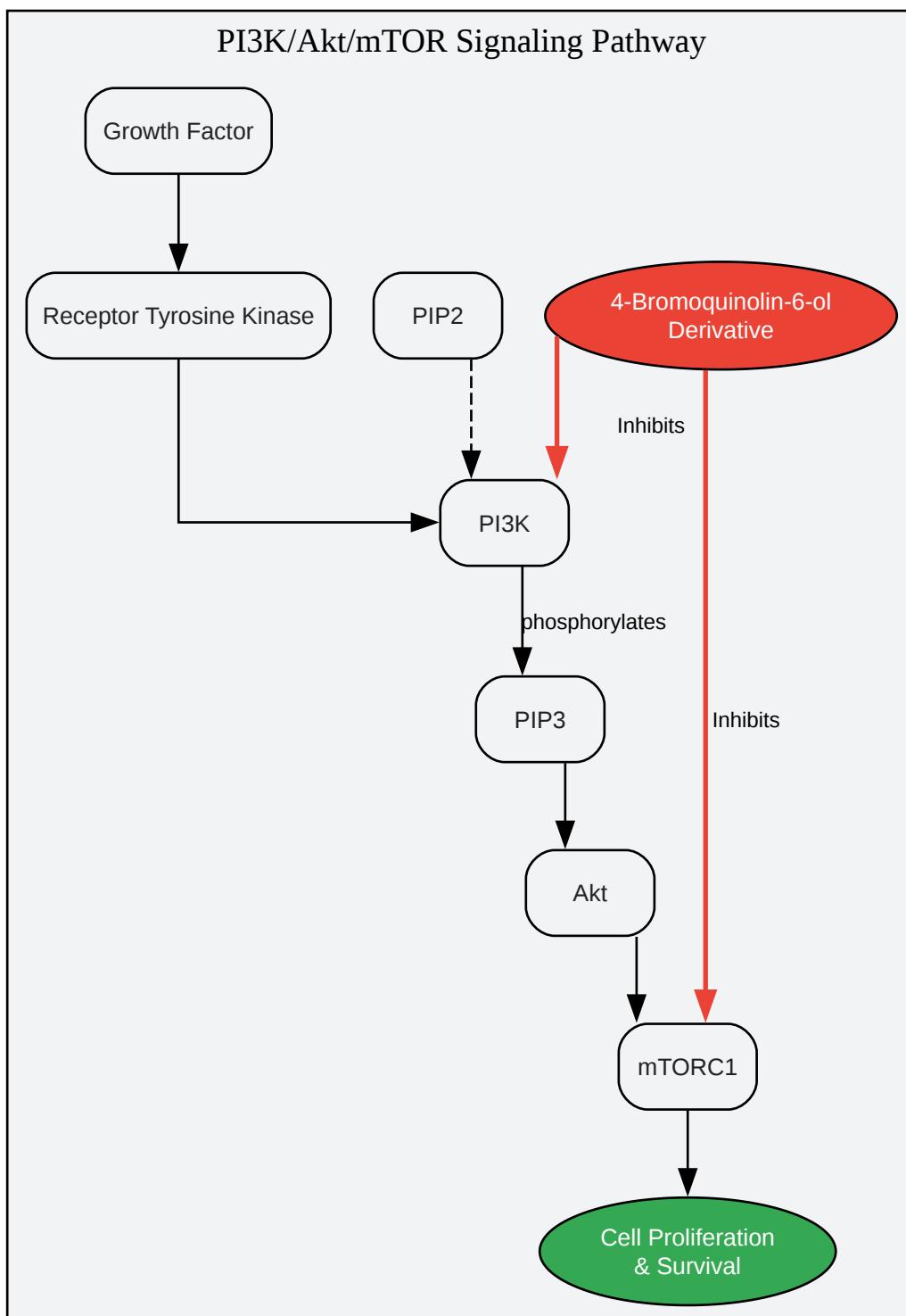
The strategic placement of the bromine atom and the hydroxyl/keto group on the quinoline ring makes **4-Bromoquinolin-6-ol** a highly valuable starting material for the synthesis of a variety of bioactive molecules. The bromine atom serves as a handle for various cross-coupling reactions, allowing for the introduction of diverse substituents, while the keto/hydroxyl group can be functionalized to further modulate the compound's properties.

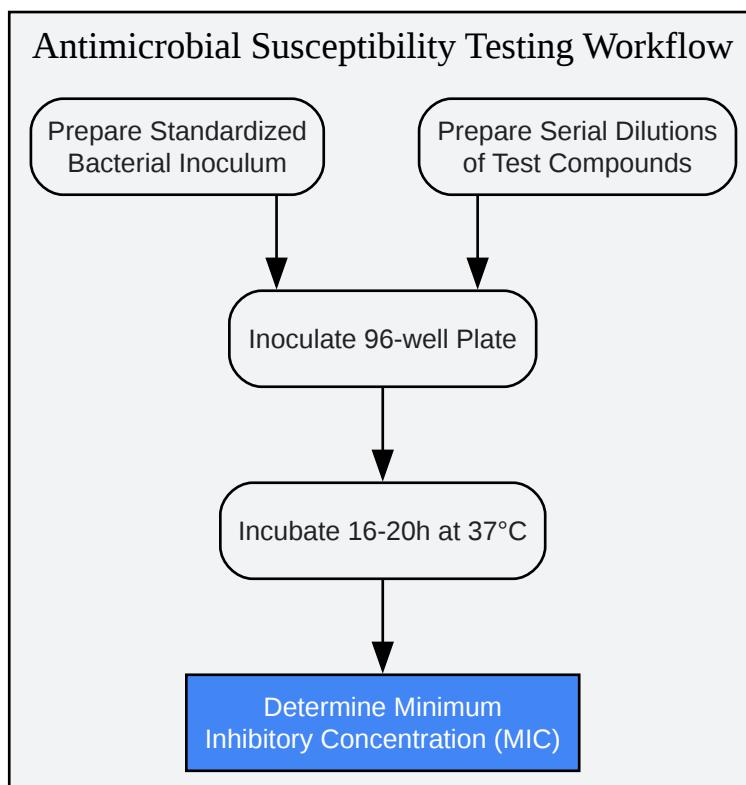
## Key Synthetic Intermediate for PI3K/mTOR Inhibitors

One of the most significant applications of **4-Bromoquinolin-6-ol** is its role as a key intermediate in the synthesis of potent inhibitors of the Phosphoinositide 3-kinase (PI3K)/mammalian Target of Rapamycin (mTOR) signaling pathway.<sup>[6][7][8][9][10]</sup> This pathway is frequently dysregulated in various cancers, making it a prime target for anticancer drug development. Notably, 6-bromoquinolin-4-ol is a precursor to 6-bromo-4-iodoquinoline, a crucial building block for the synthesis of GSK2126458, a highly potent PI3K/mTOR dual inhibitor.<sup>[11]</sup>









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